

Potential hazards and handling precautions for 3,5-Dinitrobenzyl chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Dinitrobenzyl chloride

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Navigating the Risks: A Technical Guide to 3,5-Dinitrobenzyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide addresses the potential hazards and essential handling precautions for **3,5-Dinitrobenzyl chloride**. As a valuable intermediate in organic synthesis, particularly in the development of pharmaceuticals and dyes, a thorough understanding of its properties and associated risks is paramount for ensuring laboratory safety. This document provides a consolidated overview of its hazardous characteristics, recommended handling procedures, and emergency protocols, compiled from available safety data sheets.

Core Chemical and Physical Properties

A foundational aspect of safe handling is a clear understanding of the substance's physical and chemical properties. These characteristics influence its behavior under various laboratory conditions and are critical for storage and handling decisions.

Property	Value	Source
Synonyms	1-(chloromethyl)-3,5-dinitrobenzene, α -Chloro-3,5-dinitrotoluene	[1]
CAS Number	74367-78-5	[1]
EC Number	277-841-7	[1]
Molecular Formula	C7H5ClN2O4	[1]
Appearance	Crystalline Powder, Light yellow to beige, dark brown crystalline	[1][2]
Melting Point	79 - 82 °C	[1]
Boiling Point	373.4 \pm 27.0 °C (Predicted)	[1]
Flash Point	137.8°C	[2]
Solubility	Hydrolyzes in water. Soluble in alcohol, ether, acetic acid, and benzene.	[2]
Stability	Stable under recommended storage conditions. May be moisture sensitive.	[2]

Identified Hazards and Safety Classifications

3,5-Dinitrobenzyl chloride is classified as a hazardous substance and requires careful management.[3] The primary hazards are associated with its corrosive nature.

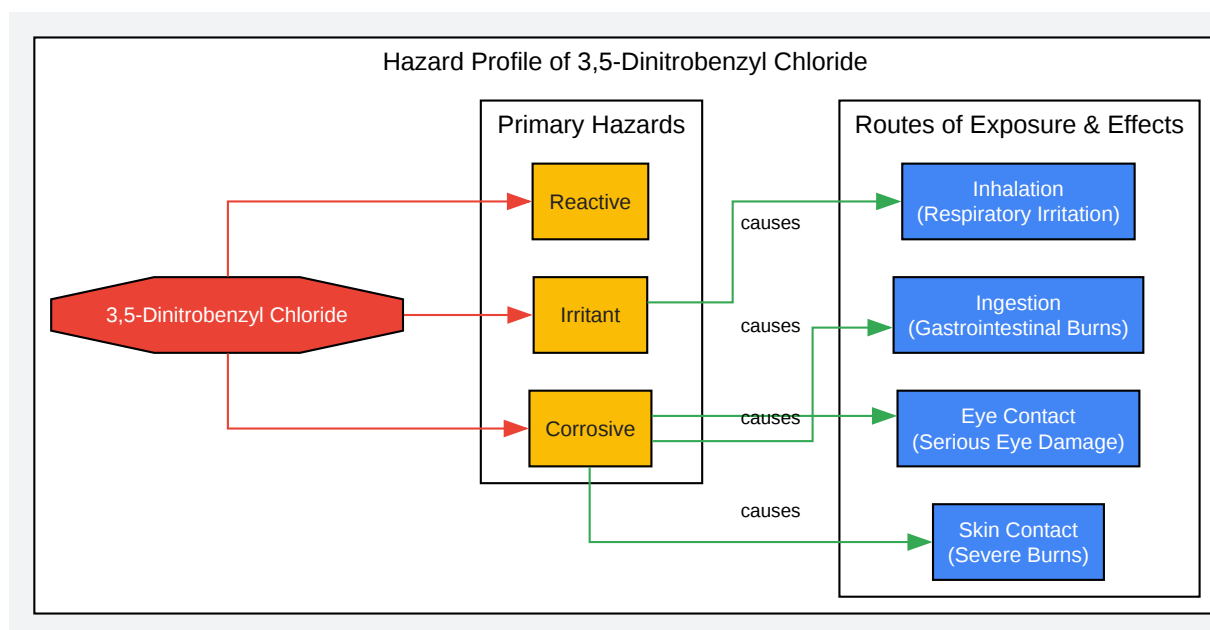
GHS Hazard Statements:

- H314: Causes severe skin burns and eye damage.[1]
- H335: May cause respiratory irritation.[1]

Risk and Safety Phrases:

- R34: Causes burns.[2]
- S26: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[2]
- S36/37/39: Wear suitable protective clothing, gloves, and eye/face protection.[2]
- S45: In case of accident or if you feel unwell, seek medical advice immediately (show the label where possible).[2]

The following diagram illustrates the interconnectedness of the primary hazards associated with **3,5-Dinitrobenzyl chloride**.



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Caption: Hazard profile of **3,5-Dinitrobenzyl chloride**.

Experimental Protocols: Safe Handling and Procedures

While specific, detailed experimental protocols for novel applications must be developed and risk-assessed on a case-by-case basis, the following procedures derived from safety data sheets provide a robust framework for the safe handling of **3,5-Dinitrobenzyl chloride**.

Personal Protective Equipment (PPE)

Adequate personal protective equipment is mandatory when handling this compound.

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[\[2\]](#)
- Skin Protection: Wear suitable protective clothing and chemical-resistant gloves.[\[2\]](#)
- Respiratory Protection: Use in a well-ventilated area.[\[3\]](#) If dust is generated or ventilation is inadequate, a NIOSH-approved respirator is required.

Handling and Storage

- General Handling: Avoid all personal contact, including inhalation.[\[3\]](#) Do not eat, drink, or smoke in handling areas.[\[3\]](#) Wash hands thoroughly with soap and water after handling.[\[3\]](#)
- Ventilation: Handle only in a well-ventilated area, preferably in a chemical fume hood.[\[3\]](#)
- Storage: Keep containers securely sealed when not in use.[\[3\]](#) Store in a cool, dry place at room temperature.[\[2\]](#) The substance is incompatible with bases, amines, oxidizing agents, and alcohols.[\[2\]](#) It may also corrode steel.[\[2\]](#)

Spill Management

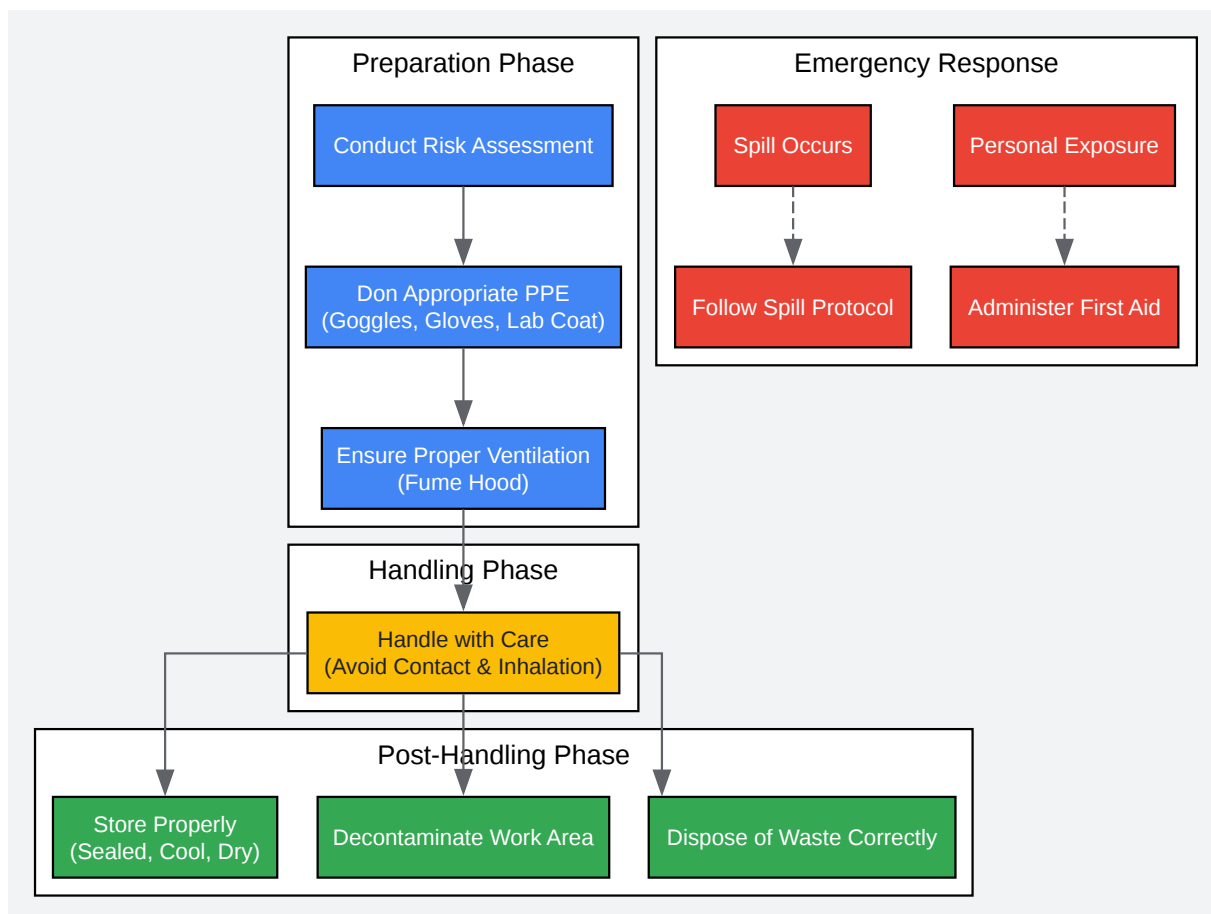
- Minor Spills:
 - Remove all ignition sources.[\[3\]](#)
 - Clean up spills immediately, avoiding dust generation.[\[3\]](#)
 - Use dry clean-up procedures.[\[3\]](#)
 - Place spilled material into a suitable, labeled container for waste disposal.[\[3\]](#)
- Major Spills:

- Evacuate the area and move upwind.[3]
- Alert emergency responders.[3]
- Wear full-body protective clothing and a self-contained breathing apparatus.[3]
- Contain the spill with sand, earth, or vermiculite.[3]
- Collect recoverable product into labeled containers.[3]

First Aid Measures

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[4]
- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek immediate medical attention.[4]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting. If the patient is conscious, rinse their mouth with water. Seek immediate medical attention.[3]

The workflow for safely handling **3,5-Dinitrobenzyl chloride** is outlined in the diagram below.



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Caption: Safe handling workflow for **3,5-Dinitrobenzyl chloride**.

Reactivity and Incompatibility

Understanding the reactivity profile of **3,5-Dinitrobenzyl chloride** is crucial to prevent dangerous reactions.

- **Incompatible Materials:** Avoid contact with strong bases, amines, oxidizing agents, and alcohols.[2]
- **Hazardous Decomposition Products:** Thermal decomposition can release irritating gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂),

chlorine, and hydrogen chloride gas.[4]

- Reactivity with Water: This compound hydrolyzes in water.[2]
- Corrosivity: It has been noted to corrode steel.[2]

Disposal Considerations

Chemical waste must be disposed of in accordance with local, regional, and national regulations. As a corrosive and hazardous substance, **3,5-Dinitrobenzyl chloride** should be collected in a designated, labeled container and disposed of through a licensed chemical waste disposal service.

This guide is intended to provide a comprehensive overview of the hazards and handling precautions for **3,5-Dinitrobenzyl chloride**. It is not a substitute for a thorough risk assessment, which should be conducted prior to any new experimental work. Always consult the most up-to-date Safety Data Sheet (SDS) from your supplier before use.

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- To cite this document: BenchChem. [Potential hazards and handling precautions for 3,5-Dinitrobenzyl chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581733#potential-hazards-and-handling-precautions-for-3-5-dinitrobenzyl-chloride]

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